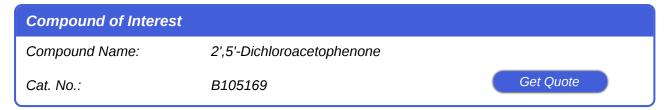




An In-depth Technical Guide to 2',5'-Dichloroacetophenone

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This technical guide provides a comprehensive overview of the chemical and physical properties of **2',5'-dichloroacetophenone**, detailed experimental protocols for its synthesis, and a summary of its spectroscopic data. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Chemical and Physical Properties

2',5'-Dichloroacetophenone is a halogenated organic compound that serves as a key intermediate in the synthesis of various pharmaceuticals and agrochemicals. Its chemical structure features a benzene ring substituted with two chlorine atoms at the 2' and 5' positions and an acetyl group. This substitution pattern enhances its chemical stability and reactivity, making it a valuable precursor in organic synthesis.

Table 1: Physical and Chemical Properties of 2',5'-Dichloroacetophenone



Property	Value	Reference(s)
Molecular Formula	C8H6Cl2O	
Molecular Weight	189.04 g/mol	_
CAS Number	2476-37-1	_
Appearance	Colorless to yellow to brown clear liquid	_
Melting Point	11-13 °C	-
Boiling Point	118 °C at 12 mmHg; 145-147 °C at 2 mmHg	_
Density	1.312 g/mL at 25 °C	_
Refractive Index	1.5624 (at 20 °C)	
Solubility	Sparingly soluble in water; soluble in organic solvents like ethanol, acetone, chloroform, and methanol.	

Synthesis of 2',5'-Dichloroacetophenone

The primary method for synthesizing **2',5'-dichloroacetophenone** is through the Friedel-Crafts acylation of **1,4**-dichlorobenzene with acetyl chloride, using a Lewis acid catalyst such as anhydrous aluminum chloride.

Experimental Protocols

Two detailed experimental protocols for the synthesis of **2',5'-dichloroacetophenone** are provided below.

Protocol 1: Synthesis via Friedel-Crafts Acylation

This protocol details a common laboratory-scale synthesis of 2',5'-dichloroacetophenone.

Materials:



- 1,4-Dichlorobenzene (29.4 g, 0.2 mol)
- Anhydrous aluminum chloride (33.7 g, 0.253 mol)
- Freshly distilled acetyl chloride (10.3 g, 0.13 mol)
- Dichloromethane
- 1M Potassium hydroxide solution
- Anhydrous sodium sulfate
- Ice water
- Procedure:
 - In a three-necked flask, heat 29.4 g of 1,4-dichlorobenzene to 80 °C until it melts.
 - With stirring, add 33.7 g of anhydrous aluminum chloride.
 - Add 10.3 g of freshly distilled acetyl chloride dropwise over a period of 30 minutes.
 - Maintain the reaction mixture at 40 °C for 6 hours.
 - After the reaction is complete, cool the mixture to room temperature.
 - Slowly pour the reaction mixture into 100 mL of ice water.
 - Extract the resulting mixture three times with 50 mL of dichloromethane.
 - Combine the organic layers and wash successively with water, 1M potassium hydroxide solution, and then water again.
 - Dry the organic layer with anhydrous sodium sulfate.
 - Evaporate the dichloromethane under reduced pressure.
 - The residue, 2',5'-dichloroacetophenone, is collected as a colorless liquid. The reported yield is 15.5 g (63.3%).



Protocol 2: High-Yield Synthesis

This alternative protocol aims for a higher yield of the final product.

- Materials:
 - o-Dichlorobenzene (14.7 g)
 - Anhydrous aluminum chloride (33.3 g)
 - Acetyl chloride (11.8 g)
 - Dichloromethane
 - Ice water
- Procedure:
 - In a 250 mL three-necked flask, add 14.7 g of o-dichlorobenzene and 33.3 g of anhydrous aluminum chloride.
 - Stir the mixture and heat it to 65 °C.
 - Add 11.8 g of acetyl chloride dropwise over 2 hours.
 - After the addition is complete, raise the temperature to 100 °C and continue the reaction for 5 hours.
 - Slowly add 50 mL of ice water to the reaction mixture.
 - Extract the product with 100 mL of dichloromethane.
 - Separate the dichloromethane layer and remove the solvent by distillation under reduced pressure.
 - Collect the fraction at approximately 70 °C. The reported yield is 18.0 g (95%) with a purity of 99% as determined by gas chromatography.



Spectroscopic Data

The following tables summarize the available spectroscopic data for **2',5'-dichloroacetophenone**.

Table 2: ¹H NMR Spectroscopic Data

Chemical Shift (ppm)	Multiplicity	Integration	Assignment	Reference(s)
7.519	d	1H	Aromatic Proton	
7.35	m	2H	Aromatic Protons	
2.639	S	3H	-COCH₃	-

Table 3: 13C NMR Spectroscopic Data

Chemical Shift (ppm)	Assignment	Reference(s)
196.4	C=O	
138.8	Aromatic C	_
132.8	Aromatic C	_
131.0	Aromatic C	
130.6	Aromatic C	
129.0	Aromatic C	_
29.9	-CH₃	_

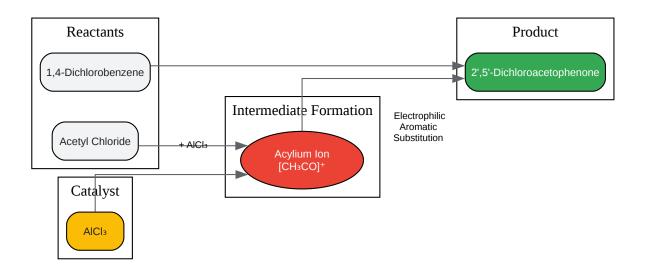
Table 4: IR and Mass Spectrometry Data



Spectroscopic Technique	Key Peaks/Fragments	Reference(s)
IR Spectroscopy	Characteristic C=O stretch, C-Cl stretches, and aromatic C-H and C=C bands are expected.	
Mass Spectrometry	Molecular Ion (M+): m/z 188. Key fragments: [M-CH ₃] ⁺ (m/z 173), [M-COCH ₃] ⁺ (m/z 145).	

Visualizations

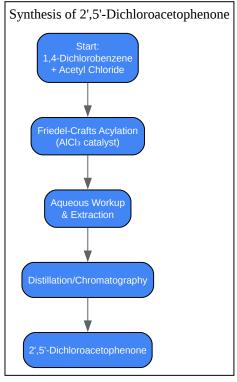
The following diagrams illustrate the synthesis and a key reaction of **2',5'-dichloroacetophenone**.

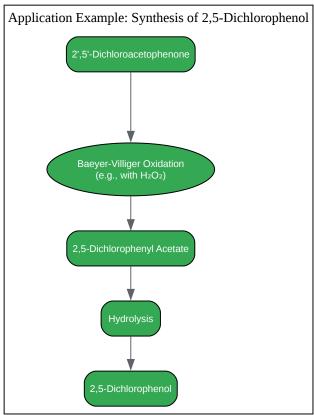


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Caption: Friedel-Crafts acylation for the synthesis of **2',5'-dichloroacetophenone**.







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Caption: Workflow from synthesis to application of **2',5'-dichloroacetophenone**.



Biological Activity and Applications

2',5'-Dichloroacetophenone is primarily utilized as a versatile intermediate in the synthesis of more complex molecules. It serves as a key building block in the development of various therapeutic agents, including antifungal and anti-inflammatory drugs. Additionally, it finds applications in the agrochemical industry for the synthesis of herbicides and pesticides. While the compound itself is not known for significant direct biological activity, its derivatives have been investigated for various medicinal purposes. For instance, some derivatives have shown potential as nematicidal agents.

Safety and Handling

2',5'-Dichloroacetophenone is considered an irritant and may cause skin, eye, and respiratory system irritation. It is important to handle this chemical with appropriate personal protective equipment, including gloves, safety glasses, and a lab coat. Work should be conducted in a well-ventilated area. Avoid contact with strong oxidizing agents. In case of exposure, it is crucial to seek medical attention. Store in a cool, dry place in a tightly sealed container.

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